

Technical Guide: Safe Handling of Diethyl Aminomalonate Hydrochloride

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Compound of Interest

Compound Name: Diethyl aminomalonate

Cat. No.: B132165

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the essential safety precautions and handling procedures for **diethyl aminomalonate** hydrochloride. Adherence to these guidelines is crucial to ensure a safe laboratory environment and minimize the risk of exposure-related incidents.

Hazard Identification and Classification

Diethyl aminomalonate hydrochloride is classified as a substance that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2]} It is important for all personnel handling this compound to be fully aware of these potential hazards.

Hazard Statements:

- H315: Causes skin irritation.^{[1][2]}
- H319: Causes serious eye irritation.^{[1][2]}
- H335: May cause respiratory irritation.^{[1][2]}

Physical and Chemical Properties

A summary of the key physical and chemical properties of **diethyl aminomalonate** hydrochloride is provided in the table below.

Property	Value	Reference
Molecular Formula	C7H13NO4 · HCl	[1][2]
Molecular Weight	211.65 g/mol	[2]
Appearance	Off-white solid, crystals, or powder	[2]
Melting Point	166 °C / 330.8 °F	[2]
Solubility	Soluble in water	[3]
Flash Point	Not applicable	

Exposure Controls and Personal Protection

To minimize exposure, appropriate engineering controls and personal protective equipment (PPE) must be utilized.

Engineering Controls

- Work should be conducted in a well-ventilated area.[1][4][5]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[3][4]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **diethyl aminomalonate** hydrochloride:

PPE Type	Specification	Reference
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards.	[3] [4] [5] [6]
Hand Protection	Chemically resistant gloves (e.g., Nitrile rubber). Gloves must be inspected before use.	[2] [5]
Skin and Body Protection	Protective clothing, such as a lab coat, to prevent skin contact.	[1] [2]
Respiratory Protection	If dust is generated, a NIOSH/MSHA or European Standard EN 136 approved respirator should be used.	[1] [6]

Safe Handling and Storage

Handling

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Avoid breathing dust.[\[1\]](#)[\[4\]](#)[\[5\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[4\]](#)[\[6\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[1\]](#)

Storage

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[3\]](#)[\[4\]](#)

Emergency Procedures

First Aid Measures

In the event of exposure, immediate first aid is critical. The following table outlines the recommended procedures.

Exposure Route	First Aid Protocol	Reference
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.	[1] [3] [4] [5] [6]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation occurs.	[1] [3] [4] [5] [6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.	[1] [3] [4] [5] [6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Give a glass of water to drink. Seek medical attention.	[1] [4] [5] [6]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[5\]](#)[\[7\]](#)

- Hazardous Combustion Products: Thermal decomposition can produce carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and hydrogen chloride gas.[\[2\]](#)[\[4\]](#)[\[6\]](#)[\[7\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

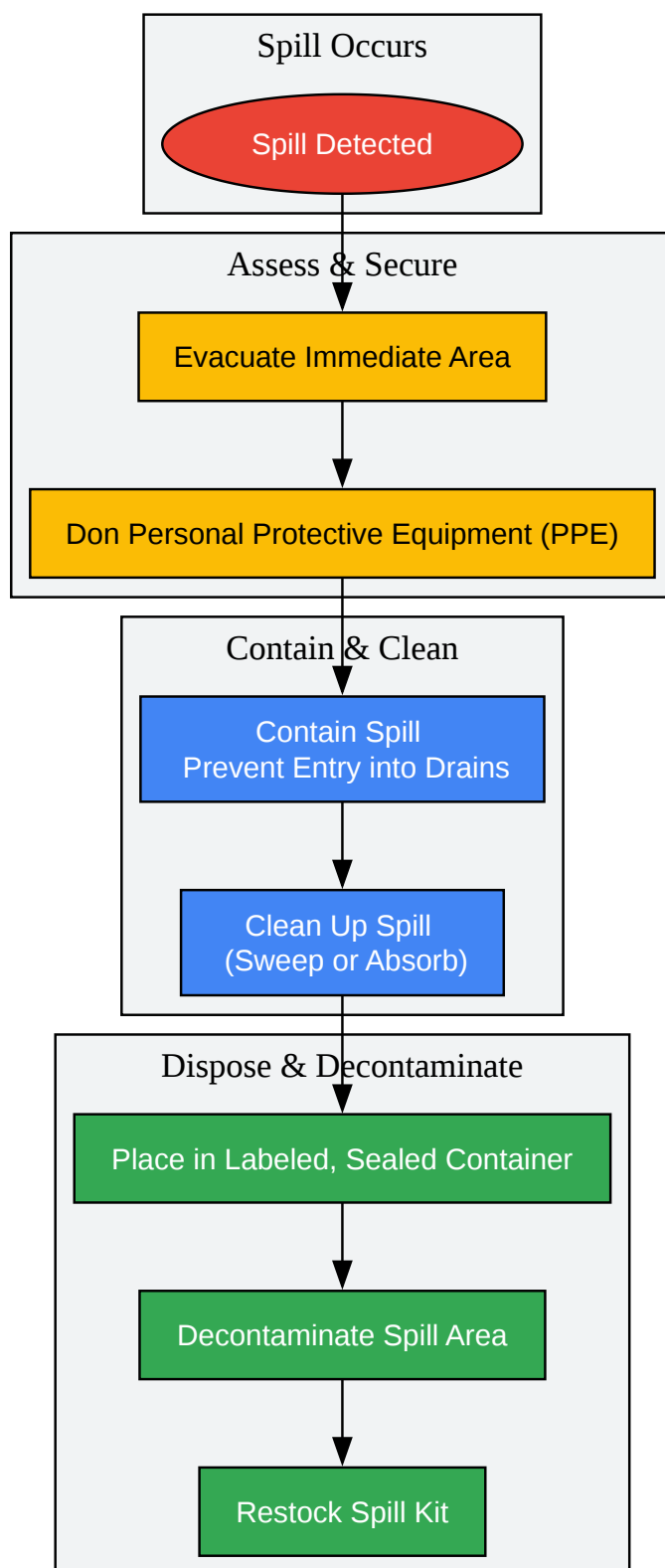
Accidental Release Measures

In the case of a spill, follow these procedures to ensure safe cleanup and containment.

- Personal Precautions: Evacuate the area. Wear appropriate PPE as described in Section 3.2. Avoid breathing dust and contact with the spilled material.[\[1\]](#)[\[5\]](#)[\[6\]](#)
- Environmental Precautions: Prevent the product from entering drains.[\[5\]](#)[\[6\]](#)
- Cleanup Methods: For a dry spill, sweep up or vacuum the material and place it into a suitable, closed, and labeled container for disposal.[\[1\]](#) Avoid generating dust.[\[1\]](#)[\[6\]](#) For a wet spill, use an inert absorbent material.[\[8\]](#) After cleanup, wash the spill area.[\[1\]](#)

Logical Workflows

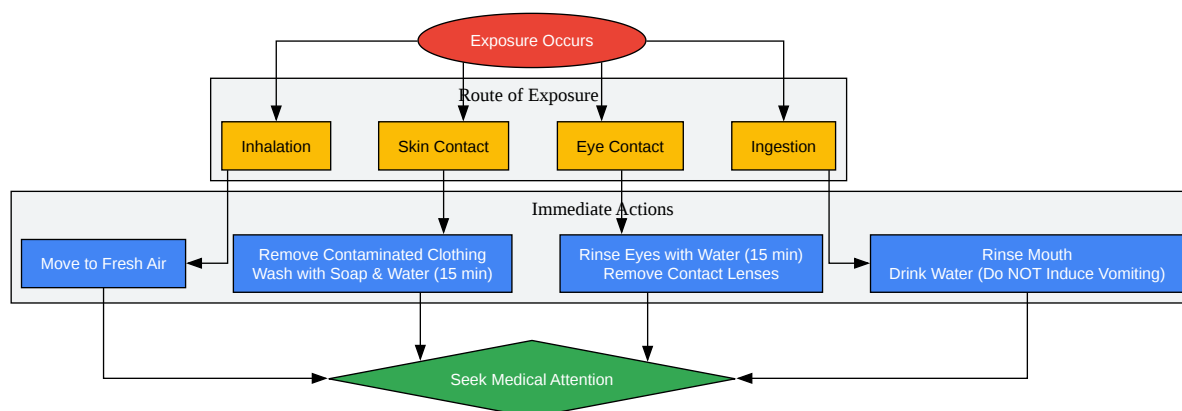
Accidental Spill Cleanup Workflow



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Caption: Workflow for responding to an accidental spill.

First Aid Response Logic



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Caption: Decision pathway for first aid response to exposure.

Toxicological and Ecological Information

- Toxicological Information: The toxicological properties have not been fully investigated.[3][4] No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC.[6]
- Ecological Information: Do not let the product enter drains or waterways.[4][5][6] The environmental impact of this product has not been fully investigated.

Disposal Considerations

Waste material must be disposed of in accordance with national and local regulations.[6] Do not mix with other waste.[6] Handle uncleaned containers as you would the product itself.[6]

This guide is intended to provide comprehensive handling precautions for **diethyl aminomalonate** hydrochloride. It is not exhaustive and should be used in conjunction with your institution's specific safety protocols and the full Safety Data Sheet (SDS). Always prioritize safety and consult with your safety officer if you have any questions or concerns.

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